

Antimony Phosphide: A Technical Guide to CAS Numbers and Safety Data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Antimony phosphide

Cat. No.: B147865

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Antimony Phosphide** (SbP), focusing on its Chemical Abstracts Service (CAS) numbers, comprehensive safety data, and essential handling protocols. The information is intended to support researchers, scientists, and drug development professionals in the safe and effective use of this compound.

Chemical Identification and Properties

Antimony phosphide is a binary semiconductor compound with applications in high-power, high-frequency electronics and laser diodes.^[1] It is typically a black or dark-gray crystalline solid.^{[2][3]}

Two CAS numbers are associated with **antimony phosphide**: 25889-81-0 and 53120-23-3.^[1] ^{[2][3][4][5]} Both are referenced in chemical databases and by suppliers, and for practical purposes, they refer to the same compound, SbP.

Physical and Chemical Properties

| Property | Value | Source(s) |
|------------------|--|-----------|
| Chemical Formula | SbP | [2][3][4] |
| Molecular Weight | 152.73 g/mol | [2][4] |
| Appearance | Black or dark-gray crystalline solid | [2][3] |
| Melting Point | High (specific value not consistently reported) | [2][3] |
| Solubility | Insoluble in water | [6] |
| Reactivity | Reacts with water or moisture to release highly toxic and flammable phosphine gas.[7] Can be oxidized by oxygen to form antimony and phosphorus oxides. Can be reduced by hydrogen gas to yield elemental antimony and phosphine gas. Reacts with halogens to produce antimony and phosphorus halides.[2] | |

Safety and Toxicology

Antimony phosphide is a toxic compound that presents significant health risks.[3] The primary hazards are associated with the antimony component and the potential for the release of phosphine gas.

Hazard Identification

The primary routes of exposure are inhalation, ingestion, and skin/eye contact.[8]

- Acute Effects (Short-term exposure):
 - Inhalation: May cause irritation to the nose, throat, and lungs, leading to coughing, wheezing, and shortness of breath.[7] Exposure to phosphine gas can lead to more

severe respiratory distress and systemic toxicity.

- Skin Contact: Can cause skin irritation.[6]
- Eye Contact: Can cause eye irritation.[6]
- Ingestion: May cause gastrointestinal irritation. Ingestion of metal phosphides can be fatal due to the release of phosphine gas in the stomach.[9]
- Chronic Effects (Long-term exposure):
 - Prolonged exposure to antimony compounds can lead to respiratory effects, including chronic bronchitis and emphysema.[10] Animal studies have indicated that chronic inhalation of some antimony compounds may lead to lung tumors.[10]

Quantitative Toxicity Data

Specific LD50 and LC50 values for **antimony phosphide** are not readily available in published literature.[11] Therefore, for risk assessment, it is crucial to consider the toxicity data for its components and potential decomposition products: antimony and phosphine.

| Substance/Parameter | Value | Species | Source(s) |
|--|-----------------------------------|---------|-----------|
| Antimony & Compounds (as Sb) | | | |
| OSHA PEL (TWA) | 0.5 mg/m ³ | Human | [8] |
| NIOSH REL (TWA) | 0.5 mg/m ³ | Human | [8] |
| ACGIH TLV (TWA) | 0.5 mg/m ³ | Human | [8] |
| IDLH | 50 mg/m ³ | Human | [8] |
| Phosphine (PH ₃) | | | |
| LC50 (4-hour inhalation) | ~15 mg/m ³ (~10.7 ppm) | Rat | [12] |
| IDLH | 50 ppm | Human | [9] |
| Aluminum Phosphide (as a proxy for metal phosphides) | | | |
| Oral LD50 | 11.5 mg/kg | Rat | [12] |
| Zinc Phosphide (as a proxy for metal phosphides) | | | |
| Oral LD50 | 40 mg/kg | Rat | [9] |

PEL: Permissible Exposure Limit; REL: Recommended Exposure Limit; TLV: Threshold Limit Value; TWA: Time-Weighted Average; IDLH: Immediately Dangerous to Life or Health.

Toxicological Mechanisms

The toxicity of **antimony phosphide** can be attributed to both the antimony cation and the phosphide anion, which can be released as phosphine gas.

- **Antimony Toxicity:** Antimony is known to induce cell death through various mechanisms. It can trigger the production of reactive oxygen species (ROS), which in turn inhibits the protein kinase B (Akt)/mammalian target of rapamycin (mTOR) signaling pathway, leading to neuronal autophagic death.^[13] Other studies suggest that antimony can exacerbate the MAPK signaling pathway in lung carcinomas and promote inflammation via the ferroptosis pathway.^{[14][15]}
- **Phosphine Toxicity:** Phosphine is a potent metabolic poison. Its primary mechanism of toxicity involves the inhibition of cytochrome c oxidase (Complex IV) in the mitochondrial electron transport chain.^[16] This disruption of cellular respiration leads to a severe energy deficit, increased production of ROS, and subsequent oxidative stress and cell death.^{[16][17]} Phosphine has also been shown to inhibit acetylcholinesterase, leading to an overstimulation of acetylcholine signaling, which can contribute to its neurotoxic effects.^{[17][18]}

Signaling Pathway Diagram

Caption: Toxicity pathways of **antimony phosphide**.

Experimental Protocols

Due to the high toxicity and reactivity of **antimony phosphide**, strict adherence to safety protocols is mandatory.

Synthesis of Antimony Phosphide

A common method for synthesizing **antimony phosphide** is through the direct reaction of the elements at high temperatures in a sealed, evacuated quartz ampoule.

Materials and Equipment:

- High-purity antimony powder
- Red phosphorus
- Quartz ampoule
- High-vacuum line

- Tube furnace with temperature controller
- Inert atmosphere glovebox

Procedure:

- Inside an inert atmosphere glovebox, weigh stoichiometric amounts of high-purity antimony and red phosphorus.
- Transfer the reactants into a clean, dry quartz ampoule.
- Attach the ampoule to a high-vacuum line and evacuate to a pressure of at least 10^{-5} Torr.
- While under vacuum, seal the ampoule using a hydrogen-oxygen torch.
- Place the sealed ampoule inside a tube furnace.
- Slowly heat the furnace to a temperature of 600-800°C over several hours.
- Maintain the temperature for 24-48 hours to ensure a complete reaction.
- Slowly cool the furnace back to room temperature.
- Carefully open the ampoule inside an inert atmosphere glovebox to recover the **antimony phosphide** product.

Safe Handling and Storage Protocol

Engineering Controls:

- All work with **antimony phosphide** powder must be conducted in a certified chemical fume hood or a glovebox to prevent inhalation of dust.
- The work area should be well-ventilated.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield.

- Skin Protection: A flame-retardant lab coat and chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: For situations where dust generation is unavoidable and engineering controls are insufficient, a NIOSH-approved respirator with appropriate particulate filters should be used.

Handling Procedures:

- Before handling, ensure that a safety shower and eyewash station are readily accessible.
- Handle in an inert atmosphere (e.g., argon or nitrogen) whenever possible to prevent reaction with air moisture.
- Avoid any contact with water, acids, or other protic solvents, as this will generate toxic phosphine gas.
- Use non-sparking tools to prevent ignition of flammable phosphine gas.
- Keep containers tightly sealed when not in use.

Storage:

- Store in a cool, dry, well-ventilated area away from incompatible materials such as acids and oxidizing agents.
- The storage container must be tightly sealed and clearly labeled with the chemical name and all relevant hazard warnings.

Spill and Waste Disposal Protocol

Spill Response:

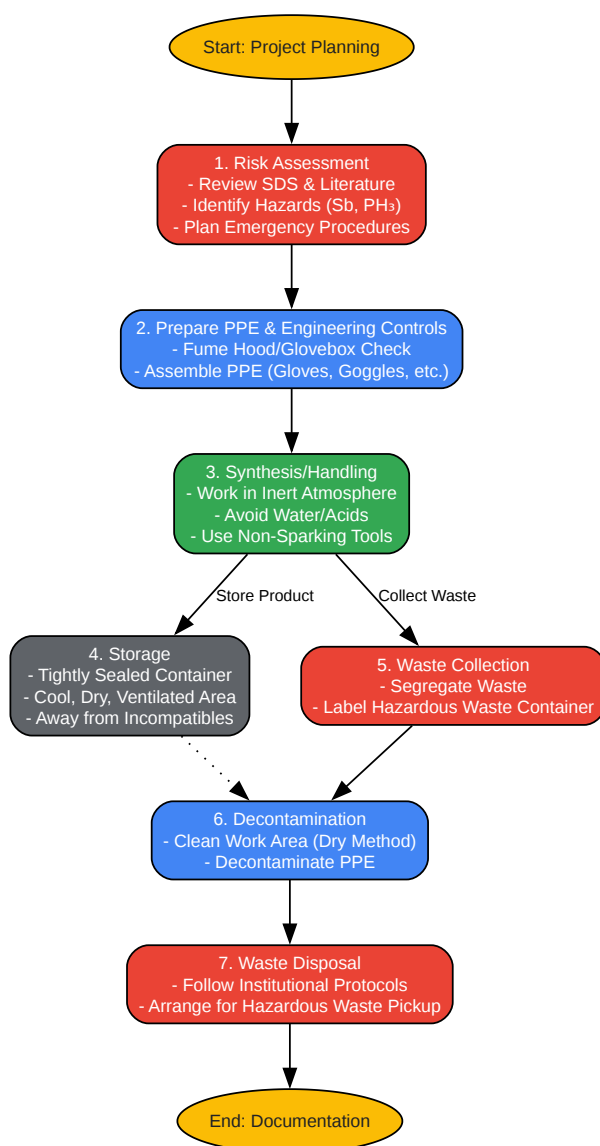
- Evacuate the area immediately.
- If phosphine gas may have been generated, do not re-enter without appropriate respiratory protection (SCBA).

- For small, dry spills, carefully scoop the material into a labeled, dry container for hazardous waste disposal. Avoid creating dust.
- Do not use water to clean up spills.

Waste Disposal:

- **Antimony phosphide** waste is classified as hazardous waste.
- Dispose of waste in accordance with all local, state, and federal regulations.
- Partially reacted or unreacted material requires deactivation before disposal. This should be done by trained personnel. A common method for deactivating metal phosphides involves slowly adding the material to a large volume of a basic solution (e.g., sodium hydroxide solution) in a well-ventilated area to control the release of phosphine gas. This procedure is hazardous and should only be performed by experienced chemists with appropriate safety measures in place.^{[19][20][21][22]}

Experimental Workflow Diagram



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Caption: Safe handling workflow for **antimony phosphide**.

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- To cite this document: BenchChem. [Antimony Phosphide: A Technical Guide to CAS Numbers and Safety Data]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147865#antimony-phosphide-cas-number-and-safety-data>]

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